

An In-depth Technical Guide to the Chemical Synthesis of (E/Z)-HA155

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Compound of Interest

Compound Name: (E/Z)-HA155

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed protocol for the chemical synthesis of **(E/Z)-HA155**, a potent inhibitor of autotaxin. The synthesis involves a multi-step sequence culminating in a Knoevenagel condensation to yield the final product as a mixture of (E) and (Z) isomers. This document outlines the complete experimental procedure, presents key quantitative data in a structured format, and includes visualizations of the synthetic route, the targeted signaling pathway, and a representative experimental workflow.

Chemical Synthesis Protocol

The synthesis of **(E/Z)-HA155** can be accomplished through a convergent synthesis strategy. The key steps involve the preparation of two key intermediates: 3-((4-fluorophenyl)methyl)thiazolidine-2,4-dione and 4-((4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzyl)oxy)benzaldehyde, followed by a final condensation reaction.

Synthesis of Intermediates

1. Synthesis of 3-((4-fluorophenyl)methyl)thiazolidine-2,4-dione (Intermediate 1)

This intermediate is synthesized by the alkylation of thiazolidine-2,4-dione with 1-(bromomethyl)-4-fluorobenzene.

- **Reaction:** Thiazolidine-2,4-dione is reacted with 1-(bromomethyl)-4-fluorobenzene in the presence of a suitable base, such as potassium carbonate, in a polar aprotic solvent like dimethylformamide (DMF).
- **Conditions:** The reaction mixture is typically stirred at room temperature for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** The reaction mixture is quenched with water and the product is extracted with an organic solvent like ethyl acetate. The organic layer is then washed, dried, and concentrated. The crude product can be purified by recrystallization or column chromatography.

2. Synthesis of 4-((4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzyl)oxy)benzaldehyde (Intermediate 2)

This boronic ester intermediate is prepared via a Williamson ether synthesis followed by a Miyaura borylation.

- **Step 2a: Williamson Ether Synthesis:** 4-Hydroxybenzaldehyde is reacted with 1-(bromomethyl)-4-iodobenzene in the presence of a base like potassium carbonate in a solvent such as acetone or DMF to yield 4-((4-iodobenzyl)oxy)benzaldehyde. The reaction is typically heated to ensure completion.
- **Step 2b: Miyaura Borylation:** The resulting aryl iodide is then subjected to a palladium-catalyzed borylation reaction with bis(pinacolato)diboron. A palladium catalyst, such as Pd(dppf)Cl₂, and a base, like potassium acetate, are used in a solvent like dioxane. The reaction is heated under an inert atmosphere.
- **Work-up and Purification:** After completion, the reaction is worked up by filtration and extraction. The final intermediate is purified using column chromatography.

Final Synthesis of (E/Z)-HA155

The final step is a Knoevenagel condensation between Intermediate 1 and Intermediate 2, followed by deprotection of the boronic ester.

- **Knoevenagel Condensation:** 3-((4-fluorophenyl)methyl)thiazolidine-2,4-dione (Intermediate 1) and 4-((4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzyl)oxy)benzaldehyde (Intermediate 2) are reacted in a suitable solvent like toluene or ethanol, with a catalytic amount of a base such as piperidine or pyridine. The reaction is heated to reflux, often with a Dean-Stark apparatus to remove water.
- **Deprotection:** The resulting pinacol boronate ester is then hydrolyzed to the corresponding boronic acid. This is typically achieved by stirring with an aqueous acid, such as hydrochloric acid, in a solvent like acetone or by transesterification with a diol like phenylboronic acid.
- **Purification:** The final product, **(E/Z)-HA155**, is purified by column chromatography or recrystallization to yield a mixture of geometric isomers.

Quantitative Data Summary

Step	Product	Starting Materials	Reagents and Solvents	Yield (%)	Physical State
Intermediate 1	3-((4-fluorophenyl)methyl)thiazolidine-2,4-dione	Thiazolidine-2,4-dione, 1-(bromomethyl)-4-fluorobenzene	K ₂ CO ₃ , DMF	85-95	White solid
Intermediate 2a	4-((4-iodobenzyl)oxy)benzaldehyde	4-Hydroxybenzaldehyde, 1-(bromomethyl)-4-iodobenzene	K ₂ CO ₃ , Acetone	80-90	Pale yellow solid
Intermediate 2b	4-((4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzyl)oxy)benzaldehyde	4-((4-iodobenzyl)oxy)benzaldehyde, Bis(pinacolato)diboron	Pd(dppf)Cl ₂ , KOAc, Dioxane	70-85	White solid
Final Product	(E/Z)-HA155 (B-[4-[[4-[[3-[(4-fluorophenyl)methyl]-2,4-dioxo-5-thiazolidinylidene]methyl]phenoxy]methyl]phenyl]-boronic acid)	3-((4-fluorophenyl)methyl)thiazolidine-2,4-dione, 4-((4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzyl)oxy)	Piperidine, Toluene; HCl (aq)	60-75	Yellow solid

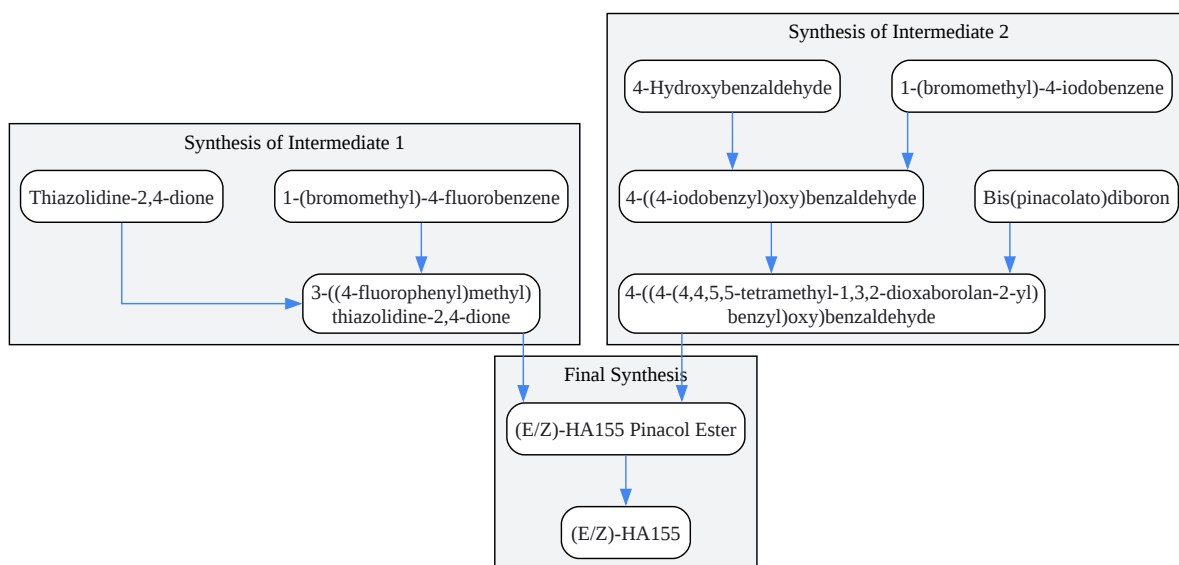
benzaldehyd
e

Characterization Data for **(E/Z)-HA155**:

- Molecular Formula: $C_{24}H_{19}BFNO_5S$
- Molecular Weight: 463.29 g/mol
- 1H NMR (DMSO- d_6): Spectra will show characteristic peaks for the aromatic protons, the benzylic CH_2 groups, the methine proton of the thiazolidinylidene ring, and the boronic acid hydroxyls. The presence of both E and Z isomers will result in two sets of signals for the protons near the double bond.
- Mass Spectrometry (ESI-MS): m/z calculated for $C_{24}H_{19}BFNO_5S$ $[M-H]^-$ 462.1, found 462.1.

Visualizations

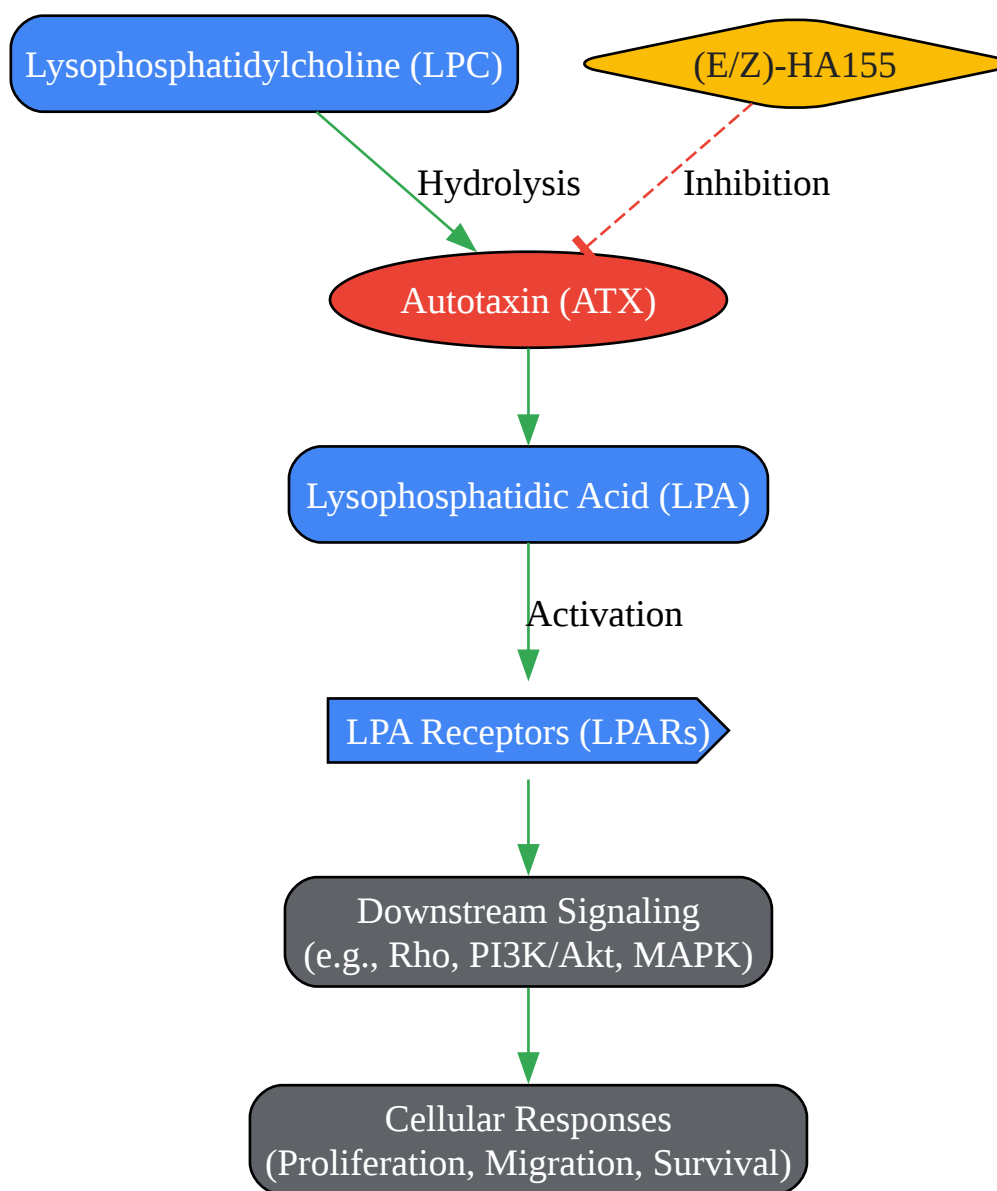
Chemical Synthesis Workflow



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Caption: Synthetic route for **(E/Z)-HA155**.

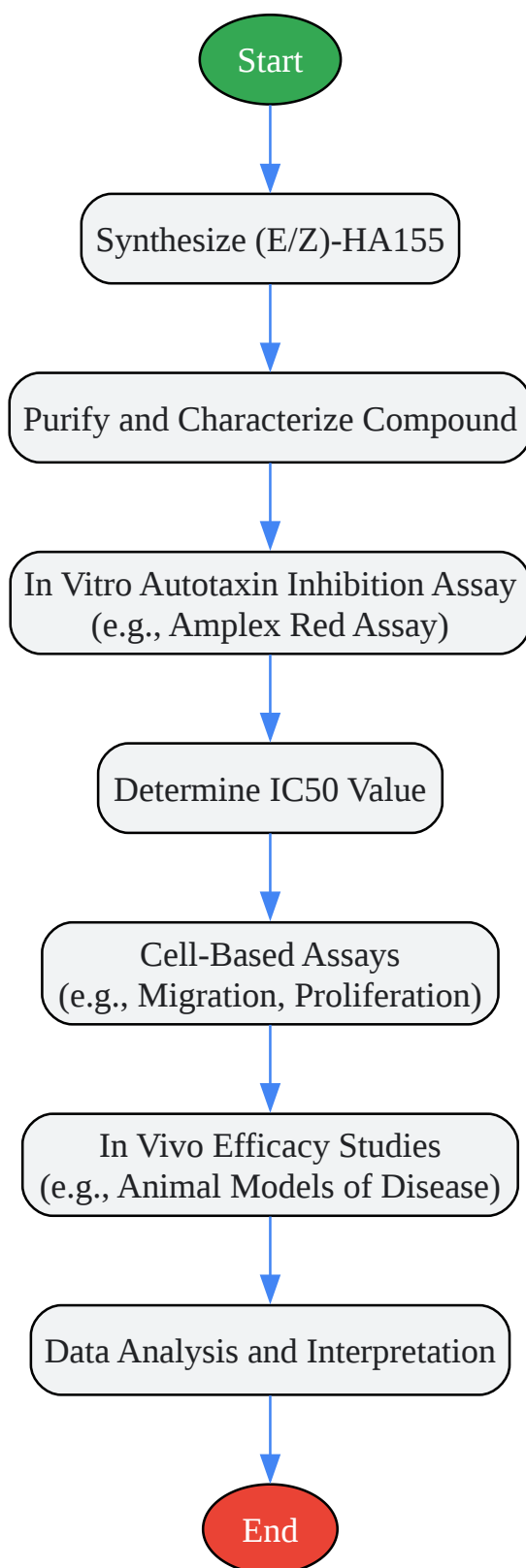
Autotaxin Signaling Pathway



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Caption: Inhibition of the Autotaxin-LPA signaling axis by **(E/Z)-HA155**.

Experimental Workflow for Inhibitor Evaluation



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Caption: Workflow for the evaluation of **(E/Z)-HA155** as an autotaxin inhibitor.

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